

The Discovery and Synthesis of Benzyl Octanoate: A Technical Guide

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Compound of Interest

Compound Name: *Benzyl octanoate*

Cat. No.: *B076444*

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Introduction

Benzyl octanoate (CAS No. 10276-85-4), also known as benzyl caprylate, is an organic ester with the chemical formula C15H22O2.^{[1][2]} It is a colorless liquid recognized for its floral and fruity aroma, which has led to its widespread use as a fragrance ingredient in perfumes and cosmetics, as well as a flavoring agent in the food industry.^{[1][3]} This technical guide provides a comprehensive overview of the key milestones in the understanding and synthesis of **benzyl octanoate**, focusing on its physicochemical properties, synthesis methodologies, and analytical characterization. While the precise historical moment of its initial discovery is not well-documented, its synthesis falls within the broader history of ester chemistry that began in the 19th century. The development of synthetic methods for esters was a significant advancement in organic chemistry, allowing for the large-scale production of flavor and fragrance compounds.

Physicochemical Properties

The physical and chemical properties of **benzyl octanoate** are crucial for its application in various industries. A summary of its key quantitative data is presented in the table below.

Property	Value	Reference
Molecular Formula	C15H22O2	[1]
Molecular Weight	234.33 g/mol	[1] [2]
Appearance	Colorless to light yellow clear liquid	[4]
Boiling Point	310.00 to 311.00 °C @ 760.00 mm Hg	[4]
Flash Point	107.78 °C (226.00 °F)	[1] [4]
Specific Gravity	0.96000 to 0.96600 @ 25.00 °C	[4]
Refractive Index	1.48400 to 1.49000 @ 20.00 °C	[4]
Purity	>95.0% (GC)	

Synthesis of Benzyl Octanoate

The synthesis of **benzyl octanoate** can be achieved through several chemical pathways. The most common methods involve the esterification of benzyl alcohol with octanoic acid or its derivatives.

Fischer-Speier Esterification

This classic method involves the acid-catalyzed reaction between a carboxylic acid (octanoic acid) and an alcohol (benzyl alcohol).

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine equimolar amounts of octanoic acid and benzyl alcohol in a suitable solvent such as toluene.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid.

- Reaction: Heat the mixture to reflux. The water produced during the reaction is azeotropically removed and collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester.
- Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, cool the mixture and wash it with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude **benzyl octanoate** can be further purified by vacuum distillation.

Synthesis from Octanoyl Chloride

A more reactive acylating agent, octanoyl chloride, can be used to react with benzyl alcohol. This method is often faster and proceeds under milder conditions.

Experimental Protocol:

- Reactant Preparation: Dissolve benzyl alcohol in a suitable dry, non-protic solvent (e.g., dichloromethane or diethyl ether) in a flask equipped with a dropping funnel and a magnetic stirrer. A stoichiometric amount of a base, such as pyridine or triethylamine, is added to neutralize the HCl byproduct.
- Reagent Addition: Cool the mixture in an ice bath. Add octanoyl chloride dropwise from the dropping funnel with continuous stirring.
- Reaction: Allow the reaction to proceed at room temperature for several hours after the addition is complete.
- Monitoring: Monitor the reaction progress using TLC or GC.
- Work-up: Quench the reaction by adding water. Separate the organic layer and wash it sequentially with dilute hydrochloric acid (to remove the base), saturated sodium bicarbonate solution, and brine.

- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent. The resulting crude product can be purified by column chromatography on silica gel or by vacuum distillation.

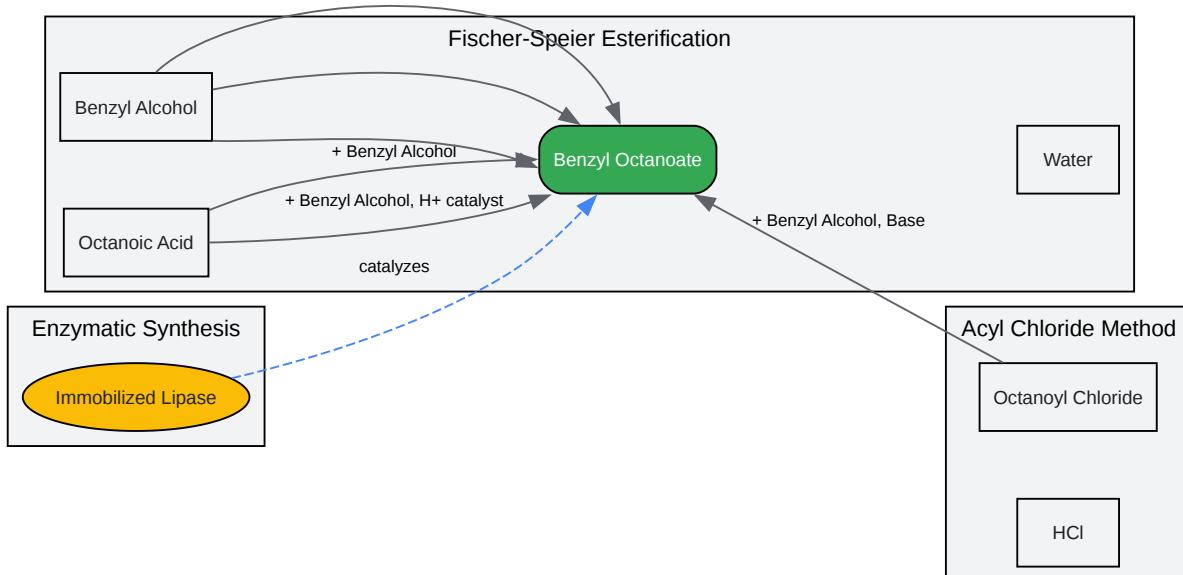
Enzymatic Synthesis

Biocatalytic methods using lipases offer a greener alternative for the synthesis of **benzyl octanoate**, proceeding under mild conditions with high selectivity.

Experimental Protocol:

- Reactant and Enzyme Preparation: In a suitable reaction vessel, combine octanoic acid and benzyl alcohol, often in a solvent-free system or an organic solvent like hexane. Add an immobilized lipase, such as *Candida antarctica* lipase B (Novozym 435).
- Reaction Conditions: Incubate the mixture at a controlled temperature (e.g., 40-60°C) with continuous shaking to ensure proper mixing.
- Monitoring: The conversion to **benzyl octanoate** can be monitored over time by taking samples and analyzing them by GC.
- Enzyme Recovery: Upon completion of the reaction, the immobilized enzyme can be easily recovered by filtration for potential reuse.
- Purification: The product mixture is then purified, typically by vacuum distillation, to remove any unreacted starting materials.

Synthesis Pathways Diagram



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Caption: Chemical synthesis routes to **Benzyl Octanoate**.

Characterization

The identity and purity of synthesized **benzyl octanoate** are confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to elucidate the molecular structure of **benzyl octanoate**, confirming the presence of the benzyl and octanoyl moieties.
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the characteristic functional groups, particularly the ester carbonyl (C=O) stretch.
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity.^[2]

Applications and Safety

Benzyl octanoate is primarily utilized in the fragrance and flavor industries.^{[1][3]} It is a component of many perfumes and cosmetic products due to its pleasant scent.^[3] In the food industry, it is used as a synthetic flavoring agent.^[1] It is generally recognized as safe for its intended uses in food. From a safety perspective, it is not classified as a hazardous substance according to GHS criteria.^[2]

Conclusion

Benzyl octanoate is a commercially significant ester with valuable applications in the fragrance and food industries. While its specific discovery is not prominently documented, its synthesis is well-established through various methods, including the classic Fischer-Speier esterification, reaction with octanoyl chloride, and modern enzymatic routes. The choice of synthesis method depends on factors such as desired purity, scale, and environmental considerations. The continued interest in this compound, particularly in the context of green chemistry, ensures that research into more efficient and sustainable synthesis protocols will remain an active area of investigation.

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